

High-performance liquid chromatography (HPLC) analysis of 2-Amino-N-tert-butylbenzamide

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Compound of Interest

Compound Name: *2-Amino-N-tert-butylbenzamide*

Cat. No.: *B074491*

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Application Notes and Protocols for the HPLC Analysis of 2-Amino-N-tert-butylbenzamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-N-tert-butylbenzamide is a chemical intermediate of interest in pharmaceutical synthesis and drug development. Accurate and reliable quantification of this compound is essential for process monitoring, quality control of starting materials, and stability studies. High-Performance Liquid Chromatography (HPLC) with UV detection is a robust, precise, and widely accessible technique for the analysis of aromatic compounds such as **2-Amino-N-tert-butylbenzamide**.

This document provides a comprehensive guide to the quantitative analysis of **2-Amino-N-tert-butylbenzamide** using a reversed-phase HPLC method. The protocols detailed below cover sample preparation, chromatographic conditions, and data analysis, designed to be readily implemented in a laboratory setting.

Physicochemical Properties of 2-Amino-N-tert-butylbenzamide

Property	Value
Molecular Formula	C ₁₁ H ₁₆ N ₂ O
Molecular Weight	192.26 g/mol
Appearance	Off-white to light yellow crystalline powder
Solubility	Soluble in methanol, acetonitrile, and other polar organic solvents.
UV Chromophore	Aminobenzoyl group
Predicted UV λ _{max}	~254 nm

HPLC Method for Quantitative Analysis

The following method is a robust starting point for the analysis of **2-Amino-N-tert-butylbenzamide**. Method optimization and validation are recommended for specific applications and matrices.

Chromatographic Conditions

Parameter	Recommended Setting
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	70% A / 30% B, isocratic
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detector	UV-Vis or Diode Array Detector (DAD)
Detection Wavelength	254 nm
Run Time	10 minutes

Rationale for Method Selection: A C18 column is a versatile stationary phase for reversed-phase chromatography, suitable for retaining moderately polar aromatic compounds like **2-Amino-N-tert-butylbenzamide**. The mobile phase, consisting of acidified water and acetonitrile, provides good peak shape and resolution. A detection wavelength of 254 nm is chosen based on the strong UV absorbance of the benzamide chromophore.

Experimental Protocols

1. Preparation of Standard Solutions

- Primary Stock Solution (1000 µg/mL):
 - Accurately weigh 10.0 mg of **2-Amino-N-tert-butylbenzamide** reference standard.
 - Transfer to a 10 mL volumetric flask.
 - Dissolve in and dilute to volume with methanol. Mix thoroughly. This solution should be stored at 2-8°C and can be used for up to one month.

- Working Standard Solutions:

- Prepare a series of working standard solutions by serially diluting the primary stock solution with the mobile phase (70% A / 30% B).
- A recommended calibration range is 1, 5, 10, 25, 50, and 100 $\mu\text{g/mL}$.

2. Sample Preparation

The appropriate sample preparation will depend on the matrix. The following is a general procedure for a relatively clean sample.

- Accurately weigh a known amount of the sample containing **2-Amino-N-tert-butylbenzamide**.
- Dissolve the sample in a suitable volume of methanol to achieve a theoretical concentration within the calibration range.
- Vortex for 1-2 minutes to ensure complete dissolution.
- Dilute an aliquot of this solution with the mobile phase to the final target concentration.
- Filter the final solution through a 0.45 μm syringe filter into an HPLC vial.

Quantitative Data Summary

The following tables represent typical data that can be obtained using the described HPLC method.

Table 1: System Suitability

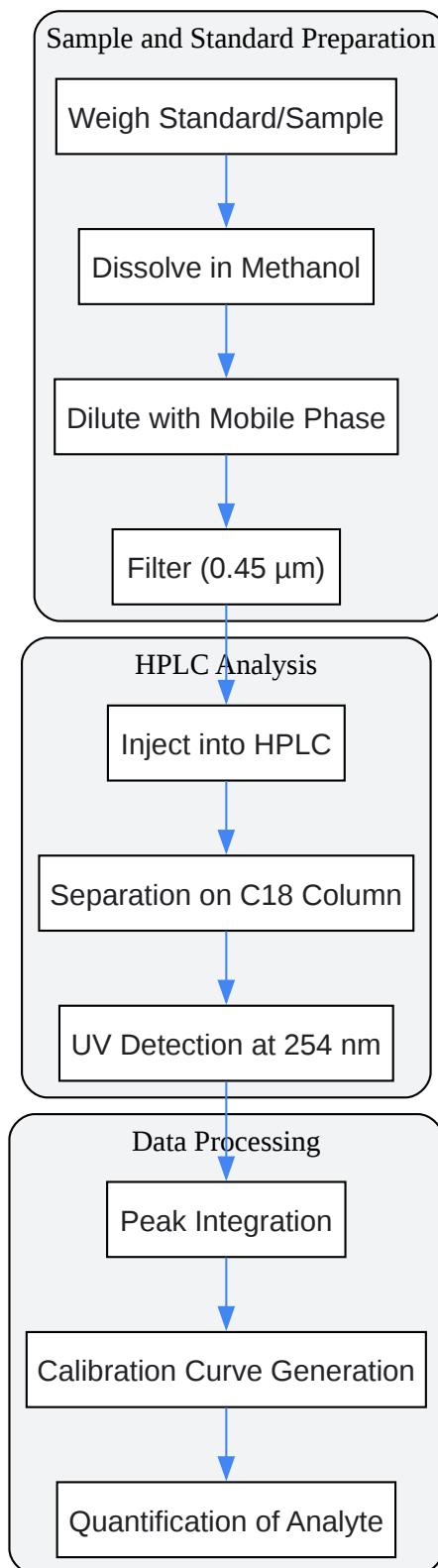
Parameter	Acceptance Criteria	Typical Result
Tailing Factor	≤ 2.0	1.2
Theoretical Plates	≥ 2000	5500
RSD of Peak Area (n=6)	$\leq 2.0\%$	0.8%
RSD of Retention Time (n=6)	$\leq 1.0\%$	0.3%

Table 2: Method Performance Characteristics

Parameter	Result
Retention Time (RT)	~ 4.5 min
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	≥ 0.999
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.7 µg/mL

Visualizations

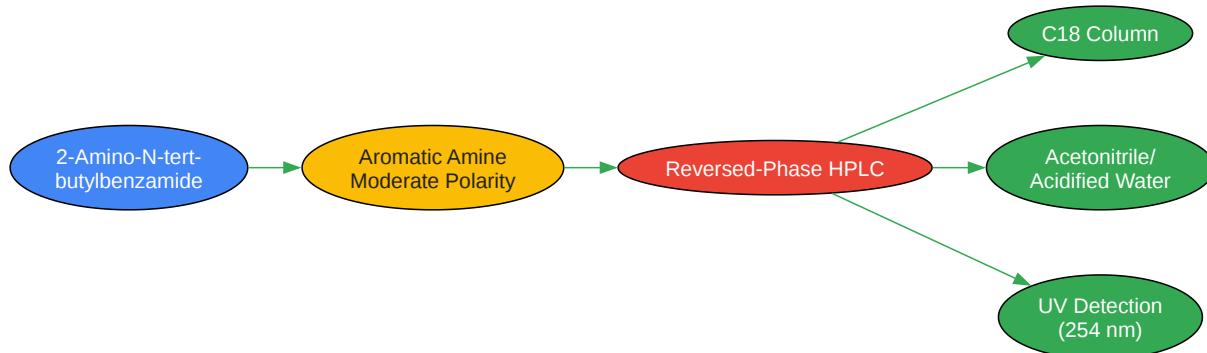
Experimental Workflow Diagram



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Caption: Workflow for HPLC analysis of **2-Amino-N-tert-butylbenzamide**.

Logical Relationship for Method Development

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Caption: Rationale for HPLC method selection.

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